

Applications of 4-(2,4-Dinitroanilino)phenol in Spectrophotometry: An Overview

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Compound of Interest

Compound Name: 4-(2,4-Dinitroanilino)phenol

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Introduction

4-(2,4-Dinitroanilino)phenol is a chemical compound with the molecular formula $C_{12}H_9N_3O_5$. While structurally related to compounds used in colorimetric and spectrophotometric analysis, a comprehensive review of scientific literature and chemical databases indicates that **4-(2,4-Dinitroanilino)phenol** is not a commonly utilized reagent in spectrophotometry. There is a notable absence of established and validated spectrophotometric methods, application notes, or detailed protocols that employ this specific compound for the quantitative analysis of analytes.

The research community more frequently employs related compounds such as 2,4-dinitrophenylhydrazine (DNPH) and 4-aminoantipyrine (4-AAP) for the spectrophotometric determination of various substances, including pharmaceuticals. This document will briefly discuss the characteristics of **4-(2,4-Dinitroanilino)phenol** and then provide an overview of the applications of these more established, structurally related reagents to offer context and potential alternative analytical strategies.

Characteristics of 4-(2,4-Dinitroanilino)phenol

4-(2,4-Dinitroanilino)phenol is a reddish-brown solid.^[1] Its chemical structure incorporates a phenol group and a dinitroaniline moiety, which theoretically could impart chromogenic

properties. However, its potential as a chromogenic reagent for spectrophotometry does not appear to have been significantly explored or documented in publicly available research.

Established Spectrophotometric Applications of Related Compounds

While direct applications of **4-(2,4-Dinitroanilino)phenol** are not documented, the following related compounds are widely used in spectrophotometry.

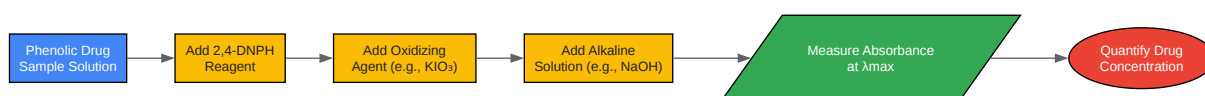
2,4-Dinitrophenylhydrazine (DNPH)

DNPH, also known as Brady's reagent, is a well-established reagent in spectrophotometry, primarily for the determination of aldehydes and ketones. More relevant to the pharmaceutical field, it is also used for the analysis of drugs containing phenolic groups.

Principle of a Typical Reaction:

The method often involves the oxidation of 2,4-dinitrophenylhydrazine to a diazonium cation. This cation then couples with phenolic drugs in an alkaline medium to form a highly colored chromogen that can be quantified spectrophotometrically.

Workflow for Analysis of Phenolic Drugs using DNPH:



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Caption: General workflow for the spectrophotometric determination of phenolic drugs using 2,4-DNPH.

Quantitative Data for DNPH Method with Phenolic Drugs:

The following table summarizes typical analytical parameters for the spectrophotometric determination of various phenolic drugs using 2,4-dinitrophenylhydrazine.

Drug	λ_{max} (nm)	Linearity Range ($\mu\text{g/mL}$)	Molar Absorptivity ($\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$)
Salbutamol	540	2.5 - 17	5.84×10^4
Ritodrine	510	2 - 29	1.40×10^5
Amoxicillin	520	4 - 33	5.00×10^4
Isoxsuprine	520	5 - 30	7.88×10^4

Experimental Protocol: Determination of Salbutamol using DNPH

This protocol is a representative example based on established methods for phenolic drugs.

1. Reagents and Solutions:

- Salbutamol Standard Stock Solution (100 $\mu\text{g/mL}$): Accurately weigh 10 mg of salbutamol standard and dissolve in 100 mL of distilled water.
- 2,4-Dinitrophenylhydrazine (0.04% w/v): Dissolve 40 mg of 2,4-DNPH in 1 mL of concentrated sulfuric acid and dilute to 100 mL with distilled water. Prepare fresh daily.
- Potassium Iodate (4% w/v): Dissolve 4 g of KIO_3 in 100 mL of distilled water.
- Sodium Hydroxide (10 N): Dissolve 40 g of NaOH in 100 mL of distilled water.

2. Procedure:

- Pipette aliquots of the salbutamol standard stock solution into a series of 10 mL volumetric flasks to obtain final concentrations in the range of 2.5 - 17 $\mu\text{g/mL}$.
- To each flask, add 1.0 mL of the 0.04% 2,4-DNPH solution.
- Add 2.0 mL of the 4% potassium iodate solution and mix well.
- Add 1.0 mL of 10 N sodium hydroxide solution, mix, and dilute to the mark with distilled water.

- Allow the reaction to proceed for 15 minutes at room temperature.
- Measure the absorbance of the resulting reddish-colored solution at 540 nm against a reagent blank prepared in the same manner without the analyte.
- Construct a calibration curve by plotting absorbance versus concentration.
- Determine the concentration of salbutamol in unknown samples by measuring their absorbance and interpolating from the calibration curve.

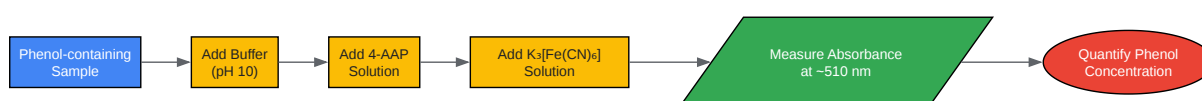
4-Aminoantipyrine (4-AAP)

4-AAP is another widely used chromogenic reagent for the determination of phenols in various matrices, including water and pharmaceutical preparations.

Principle of Reaction:

Phenolic compounds react with 4-aminoantipyrine in the presence of an oxidizing agent (e.g., potassium ferricyanide) at a pH of 10 to form a stable reddish-brown antipyrine dye. The intensity of the color is proportional to the concentration of the phenolic compound.

Workflow for Phenol Determination using 4-AAP:



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Caption: General workflow for the spectrophotometric determination of phenols using 4-AAP.

Conclusion

In summary, while **4-(2,4-Dinitroanilino)phenol** is a chemical entity with a structure suggestive of potential chromogenic properties, it has not been adopted as a standard reagent in the field of spectrophotometry. There is a lack of published methods and protocols for its use in analytical applications. Researchers and professionals in drug development seeking to perform

spectrophotometric analysis of phenols or related compounds are directed towards well-established and validated reagents such as 2,4-dinitrophenylhydrazine and 4-aminoantipyrine, for which extensive literature and standardized protocols are available. These alternative reagents provide reliable and sensitive methods for the quantification of a wide range of analytes.

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References

- 1. researchgate.net [researchgate.net]
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